

# cyclohexanehexone mass spectrometry identification

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## Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

Cat. No.: S749526

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## Mass Spectrometry Identification of C<sub>6</sub>O<sub>6</sub>

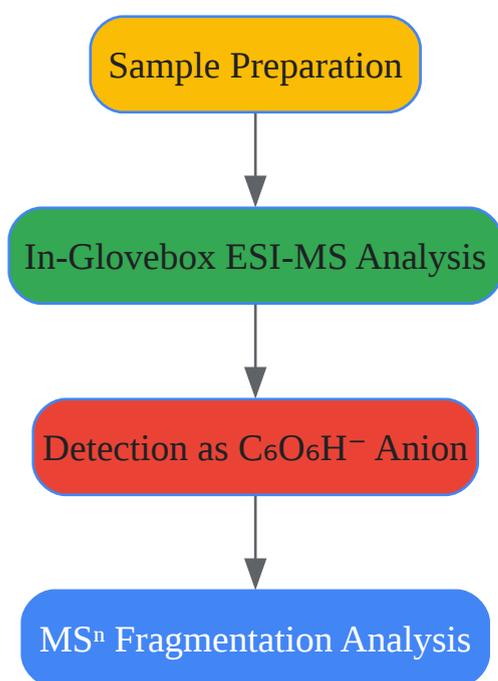
The table below summarizes the core experimental details for identifying **cyclohexanehexone** via mass spectrometry.

Aspect	Details
Analytical Challenge	Compound is highly unstable and sensitive to ambient conditions, making detection difficult. [1] [2] [3]
Detection Method	Electrospray Ionization Mass Spectrometry (ESI-MS) within an inert atmosphere glovebox. [2] [3]
Ion Form Detected	C <sub>6</sub> O <sub>6</sub> H <sup>-</sup> (deprotonated form). [2] [3]
Tandem MS (MS <sup>n</sup> )	MS <sup>2</sup> , MS <sup>3</sup> , MS <sup>4</sup> experiments performed. [2] [3]
Key Fragmentation	Consecutive losses of <b>Carbon Monoxide (CO)</b> molecules. [2] [3]
Sample Preparation	Dehydration of its stable precursor, dodecahydrocyclohexane dihydrate (C <sub>6</sub> (OH) <sub>12</sub> ·2H <sub>2</sub> O). [2]

## Experimental Protocols & Workflow

The detection of C<sub>6</sub>O<sub>6</sub> requires meticulous sample handling and specific instrumental techniques.

- **Sample Preparation and Handling:** The historically reported "**cyclohexanehexone** octahydrate" is, in fact, **dodecahydroxycyclohexane dihydrate (C<sub>6</sub>(OH)<sub>12</sub>·2H<sub>2</sub>O)** [1]. Bulk C<sub>6</sub>O<sub>6</sub> is synthesized by **dehydrating this precursor material** [2]. Due to its high reactivity, the entire process from sample preparation to ionization must be conducted under strictly controlled, moisture-free conditions, typically inside an **inert atmosphere glovebox** [2] [3].
- **Instrumental Analysis:** The 2021 study used a **home-built ESI-MS setup** operated inside a glovebox to analyze the sample [2] [3]. The fundamental workflow is illustrated below.



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The workflow for mass spectrometric analysis of **cyclohexanehexone** involves sample preparation, in-glovebox analysis, anion detection, and fragmentation analysis.

## Interpretation of Key Findings

- **Ionization and Detection:** The pristine  $C_6O_6$  molecule was not detected in its neutral form but as the  $C_6O_6H^-$  anion [2] [3]. This demonstrates that ESI in negative mode is a suitable method for transferring this sensitive oxide of carbon into the gas phase without extensive decomposition.
- **Structural Confirmation via MS<sup>n</sup>:** The most critical evidence confirming the  $C_6O_6$  structure comes from its fragmentation pattern. Tandem mass spectrometry (MS<sup>n</sup>) showed a series of peaks corresponding to **consecutive losses of carbon monoxide (CO) units** [2] [3]. This step-wise degradation is a characteristic "fingerprint" for a cyclic structure composed of six carbonyl groups.

## Practical Considerations for Researchers

- **Compound Availability:** Most commercial vendors sell  $C_6(OH)_{12} \cdot 2H_2O$ , not pure  $C_6O_6$  [1] [2]. You will need to perform a dehydration step to obtain the target molecule for analysis.
- **Instrumental Set-up:** Conventional mass spectrometers are unsuitable without significant modification. Successfully detecting  $C_6O_6$  requires an **inert environment from the source to the mass analyzer** to prevent immediate hydrolysis or other reactions [2] [3].

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## References

1. - Wikipedia Cyclohexanehexone [en.m.wikipedia.org]
2. Revisiting the Hitherto Elusive Cyclohexanehexone Molecule: Bulk... [figshare.com]
3. Revisiting the Hitherto Elusive Cyclohexanehexone Molecule: Bulk... [pubmed.ncbi.nlm.nih.gov]

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